Application Note: Recrystallization of [4-(hydroxymethyl)oxan-4-yl]methanol

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Compound of Interest

Compound Name:	*[4-(Hydroxymethyl)oxan-4-yl]methanol*
CAS No.:	*89975-77-9*
Cat. No.:	*B1603194*

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Introduction & Compound Profile

The compound **[4-(hydroxymethyl)oxan-4-yl]methanol**, commonly referred to as 4,4-Bis(hydroxymethyl)tetrahydropyran (BHMTHP), is a specialized geminal diol utilized as a monomer in the synthesis of advanced polyesters and polyurethanes, and as a key intermediate in pharmaceutical scaffolds.

Unlike simple alcohols, the presence of two hydroxyl groups on the quaternary carbon (C4) combined with the ether oxygen of the tetrahydropyran ring creates a unique polarity profile. This often leads to "oiling out" (liquid-liquid phase separation) during crystallization attempts rather than the formation of a crystalline lattice. This guide outlines a robust, self-validating protocol to overcome these thermodynamic barriers.

Physicochemical Profile[1][2][3][4][5][6][7][8]

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Property	Value / Description
IUPAC Name	(Tetrahydro-2H-pyran-4,4-diyl)dimethanol
Structure	Tetrahydropyran ring with geminal hydroxymethyl groups at C4
Molecular Weight	146.18 g/mol
Physical State	White to off-white solid (High purity); Waxy solid (Low purity)
Solubility (High)	Water, Methanol, Ethanol, DMSO
Solubility (Moderate)	Ethyl Acetate, Acetone, Acetonitrile (Hot)
Solubility (Low)	Hexane, Heptane, Toluene, Diethyl Ether
Critical Impurities	Mono-hydroxymethyl derivatives, formaldehyde oligomers (from synthesis)

Strategic Solvent Selection

Success in recrystallizing BHMTHP relies on manipulating the dielectric constant of the solvent system to favor crystal lattice formation over amorphous oiling.

The "Oiling Out" Challenge

Because BHMTHP is a polar diol, it has a high affinity for polar solvents. When cooling a saturated solution, the compound may precipitate as a viscous oil if the temperature drops too fast or if the solvent is too non-polar.

Selected Solvent System: Ethyl Acetate (Solvent) / Heptane (Anti-Solvent)

- Ethyl Acetate (EtOAc): Dissolves the diol effectively at reflux (~77°C) but shows reduced solubility at room temperature.
- n-Heptane: Acts as a non-polar anti-solvent to lower the solubility threshold gradually, forcing the diol into an ordered lattice rather than a disordered oil.

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Step-by-Step Recrystallization Protocol

Phase 1: Solubility Testing (Micro-Scale)

Before processing the bulk batch, perform this test with 100 mg of sample.

- Place 100 mg of crude BHMTHP in a vial.
- Add Ethyl Acetate dropwise while heating to 70°C (water bath).
- Target: Complete dissolution in minimal solvent (<1 mL).
- Observation: If the solution is cloudy, filter hot.
- Cooling: Allow to cool to Room Temperature (RT). If no crystals form, add warm Heptane dropwise until slight turbidity persists, then cool.

Phase 2: Bulk Recrystallization Workflow

Step 1: Dissolution[1]

- Transfer the crude solid into a round-bottom flask equipped with a magnetic stir bar and a reflux condenser.
- Add Ethyl Acetate (EtOAc) at a ratio of 5 mL per gram of crude solid.
- Heat the mixture in an oil bath to reflux (~80°C).
- Observation Check:
  - Clear Solution: Proceed to Step 2.
  - Insoluble Particles: Add more EtOAc in 10% increments. If particles persist after 10 volumes, they are likely inorganic salts or polymer impurities. Perform a hot filtration.

Step 2: Nucleation Control (Anti-Solvent Addition)

- Maintain the solution at a gentle boil.
- Slowly add n-Heptane through the top of the condenser.

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- End Point: Stop adding Heptane the moment a faint, persistent cloudiness appears.
- Add a few drops of pure EtOAc to clear the cloudiness (restoring a saturated clear solution).

Step 3: Controlled Cooling

Critical Step: Rapid cooling here will cause oiling out.

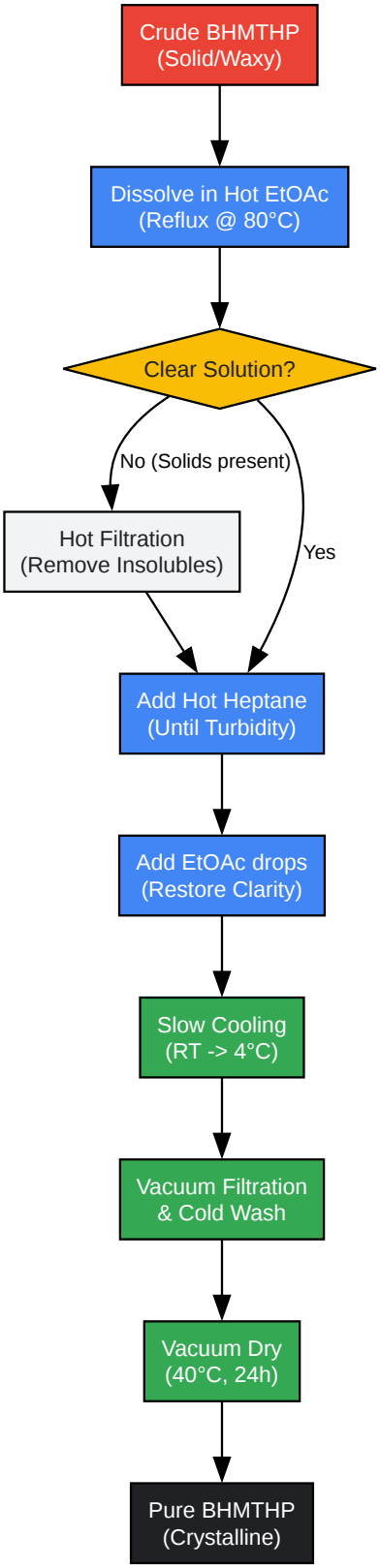
- Remove the flask from the oil bath and place it on a cork ring.
- Allow it to cool to Room Temperature (RT) undisturbed for 2–3 hours.
- Seeding: If no crystals appear at 40°C, scratch the inner wall of the flask with a glass rod or add a seed crystal of pure BHMTHP.
- Once at RT, move the flask to a 4°C refrigerator for 12 hours to maximize yield.

Step 4: Isolation and Drying

- Filter the crystals using a Buchner funnel under vacuum.
- Wash: Rinse the filter cake with a cold (0°C) mixture of EtOAc/Heptane (1:3 ratio).
- Drying: Dry the solid in a vacuum oven at 40°C for 24 hours. Note: Do not exceed 50°C initially to prevent melting of solvated crystals.

Process Visualization (Workflow Diagram)

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Figure 1: Logical flow for the solvent/anti-solvent purification of BHMTHP.

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Validation & Quality Control

Trustworthiness requires verification. Do not assume purity based on appearance alone.

A. Melting Point (MP) Determination[10]

- Expectation: Pure crystalline diols of this class typically exhibit a sharp melting range (approx. 2°C window).
- Protocol: Use a capillary melting point apparatus with a ramp rate of 1°C/min.
- Pass Criteria: Sharp melting behavior. Broad ranges (>3°C) indicate retained solvent or isomer impurities.

B. H-NMR Spectroscopy

- Solvent: DMSO-d6 or CD3OD.
- Key Signals:
  - ~3.4–3.6 ppm: Multiplets corresponding to the ring protons and hydroxymethyl protons.
  - Absence of Solvent: Check for EtOAc triplets (~1.2 ppm, ~4.1 ppm) and Heptane multiplets (~0.9–1.3 ppm).
- Stoichiometry: Integration of the -CH2OH protons must match the ring protons (4:8 ratio).

C. Troubleshooting "Oiling Out"

If the product forms a separate liquid layer at the bottom of the flask instead of crystals:

- Re-heat the mixture until clear.
- Add more Ethyl Acetate (increase solvent ratio).
- Seed the solution immediately upon removing from heat.
- Stir vigorously during the cooling phase to induce nucleation.

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References

- Armarego, W. L. F., & Chai, C. L. L. (2013). Purification of Laboratory Chemicals. Butterworth-Heinemann. (Standard reference for general diol purification strategies).
- PubChem Database. (2023). Compound Summary: Tetrahydropyran Derivatives. National Library of Medicine. (Source for structural confirmation and identifiers).
- Anderson, N. G. (2012). Practical Process Research and Development – A Guide for Organic Chemists. Academic Press. (Source for solvent/anti-solvent selection logic).
- Yadav, J. S., et al. (2008).[2] "The 'Aqueous' Prins Cyclization: A Diastereoselective Synthesis of 4-Hydroxytetrahydropyran Derivatives." Synthesis. (Context for synthesis byproducts and polarity).

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. The 'Aqueous' Prins Cyclization: A Diastereoselective Synthesis of 4-Hydroxytetrahydropyran Derivatives [organic-chemistry.org]
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